Technical Support Center: Long-Term Storage Stability of 2-Dodecanone

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Compound of Interest		
Compound Name:	*2-Dodecanone*	
Cat. No.:	*B165319*	*Get Quote*

This technical support center provides guidance for researchers, scientists, and drug development professionals on improving the stability of **2-Dodecanone** for long-term storage.

Frequently Asked Questions (FAQs)

Q1: What is **2-Dodecanone** and what are its common uses?

A1: **2-Dodecanone**, also known as methyl decyl ketone, is an organic compound with the chemical formula C12H24O.[1][2] It is a clear, colorless to light yellow liquid with a fruity or floral aroma.[1][2] Due to its scent, it is commonly used as a fragrance ingredient in cosmetics and a flavoring agent in the food industry.[1][2]

Q2: What are the general recommendations for storing **2-Dodecanone**?

A2: For routine short-term storage, **2-Dodecanone** should be kept in a tightly sealed container in a cool, dry, and well-ventilated area.[1][2] It should be stored away from heat, sparks, open flames, and incompatible substances such as strong oxidizing agents and bases.[1][3]

Q3: What factors can cause **2-Dodecanone** to degrade during long-term storage?

A3: The primary factors that can lead to the degradation of **2-Dodecanone** over time are:

- Oxidation: As a ketone, **2-Dodecanone** is susceptible to oxidation, especially in the presence of oxygen. This can be accelerated by elevated temperatures and exposure to light.

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- Photodegradation: Exposure to ultraviolet (UV) light can induce photochemical reactions, leading to the breakdown of the molecule.
- Temperature: High temperatures can increase the rate of chemical degradation reactions.
- Incompatible Materials: Contact with strong oxidizing agents or bases can catalyze decomposition.[3]

Q4: What are the potential degradation products of **2-Dodecanone**?

A4: While specific degradation products for **2-Dodecanone** are not extensively documented in readily available literature, based on the degradation pathways of similar long-chain ketones, potential degradation products could include shorter-chain carboxylic acids, aldehydes, and other ketones resulting from oxidative cleavage. Hazardous decomposition products upon combustion include carbon monoxide (CO) and carbon dioxide (CO2).[3][4]

Q5: How can I improve the long-term stability of **2-Dodecanone**?

A5: To enhance the long-term stability of **2-Dodecanone**, consider the following measures:

- Inert Atmosphere: Store under an inert gas like nitrogen or argon to minimize contact with oxygen.
- Antioxidants: The addition of a suitable antioxidant, such as Butylated Hydroxytoluene (BHT), can inhibit oxidative degradation.
- Controlled Environment: Maintain storage at low temperatures (e.g., 2-8°C) and protect from light.
- Appropriate Containers: Use containers made of inert materials, such as amber glass, to prevent light exposure and potential reactions with the container material.

Troubleshooting Guide

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Observed Issue	Potential Cause	Troubleshooting Steps
Change in Color (Yellowing)	Oxidation of 2-Dodecanone.	1. Verify the integrity of the container seal. 2. Check if the sample was exposed to air or light for extended periods. 3. Analyze the sample for purity and presence of degradation products using GC-MS or HPLC. 4. If purity is compromised, consider repurification or disposal. For future storage, add an antioxidant and store under an inert atmosphere.
Development of an Off-Odor	Formation of volatile degradation products, such as shorter-chain aldehydes or carboxylic acids.	1. Perform headspace GC-MS analysis to identify the volatile impurities. 2. Review storage conditions, particularly temperature and exposure to oxygen. 3. Implement stricter storage protocols, including refrigeration and inert gas blanketing.
Decrease in Purity/Assay Value	Chemical degradation due to one or more stress factors (heat, light, oxygen).	1. Conduct a forced degradation study to identify the primary degradation pathway. 2. Re-evaluate the storage conditions and consider lowering the temperature. 3. If not already in use, add an antioxidant like BHT to a new, pure sample and monitor its stability over time.

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Inconsistent Experimental Results	Variability in the purity of 2-Dodecanone lots due to degradation.	1. Establish a routine quality control procedure to test the purity of each new batch of 2-Dodecanone upon receipt and before use. 2. Store all lots under identical, controlled conditions.

Experimental Protocols

Protocol 1: Accelerated Stability Study of **2-Dodecanone**

Objective: To evaluate the stability of **2-Dodecanone** under accelerated thermal and photolytic stress conditions.

Methodology:

- Sample Preparation:
  - Dispense 5 mL aliquots of high-purity **2-Dodecanone** into amber glass vials.
  - For oxidative stress, prepare a parallel set of samples in clear glass vials.
  - For antioxidant-treated groups, add BHT to a final concentration of 0.01% (w/v) to another set of vials.
  - Blanket the headspace of all vials with nitrogen before sealing with PTFE-lined caps.
- Stress Conditions:
  - Thermal Stress: Place vials in ovens at 40°C and 60°C.
  - Photostability: Place clear glass vials in a photostability chamber with a controlled light source (e.g., ICH option 2: UV-A at 200 W·h/m² and visible light at 1.2 million lux·h).
- Time Points:
  - Pull samples at initial (T=0), 1, 2, 4, and 8 weeks.

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- Analysis:
  - Analyze the purity of each sample using the GC-MS method described in Protocol 3.
  - Visually inspect for any changes in color or appearance.

Data Presentation:

Condition	Time (Weeks)	Purity (%) of Neat 2-Dodecanone	Purity (%) of 2-Dodecanone + 0.01% BHT	Appearance
40°C	0	99.8	99.8	Colorless
	1			
	2			
	4			
	8			
60°C	0	99.8	99.8	Colorless
	1			
	2			
	4			
	8			
Photostability	0	99.8	99.8	Colorless
	1			
	2			
	4			
	8			

Protocol 2: Evaluation of Antioxidant Efficacy

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Objective: To determine the optimal concentration of BHT for stabilizing **2-Dodecanone**.

Methodology:

- Sample Preparation:
  - Prepare samples of **2-Dodecanone** with varying concentrations of BHT: 0% (control), 0.005%, 0.01%, 0.025%, and 0.05% (w/v).
  - Aliquot samples into clear glass vials, seal, and expose to accelerated oxidative conditions (e.g., 40°C with exposure to air).
- Time Points:
  - Analyze samples at T=0, 2, 4, 8, and 12 weeks.
- Analysis:
  - Determine the purity of **2-Dodecanone** using the HPLC-UV method outlined in Protocol 4.

Data Presentation:

BHT Concentration (%)	Purity (%) at Week 0	Purity (%) at Week 2	Purity (%) at Week 4	Purity (%) at Week 8	Purity (%) at Week 12
0 (Control)	99.8				
0.005	99.8				
0.01	99.8				
0.025	99.8				
0.05	99.8				

Protocol 3: GC-MS Method for Purity and Degradation Product Analysis

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Objective: To quantify the purity of **2-Dodecanone** and identify potential degradation products.

Instrumentation: Gas chromatograph coupled to a mass spectrometer (GC-MS).

Methodology:

- Column: DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent.
- Injector: Splitless mode at 250°C.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Oven Program:
  - Initial temperature: 60°C, hold for 2 minutes.
  - Ramp to 280°C at 15°C/min.
  - Hold at 280°C for 5 minutes.
- MS Detector:
  - Ion Source Temperature: 230°C.
  - Mass Range: 40-400 m/z.
  - Ionization Mode: Electron Ionization (EI) at 70 eV.

Data Analysis:

- Quantify the purity of **2-Dodecanone** by area normalization.
- Identify degradation products by comparing mass spectra to a library (e.g., NIST).

Protocol 4: HPLC-UV Method for Purity Assay

Objective: To determine the purity of **2-Dodecanone**.

Instrumentation: High-Performance Liquid Chromatograph with a UV detector.

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Methodology:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: Isocratic elution with Acetonitrile:Water (85:15 v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 210 nm.
- Injection Volume: 10 µL.
- Column Temperature: 30°C.

Data Analysis:

- Calculate the purity of **2-Dodecanone** based on the peak area relative to a certified reference standard.

Visualizations

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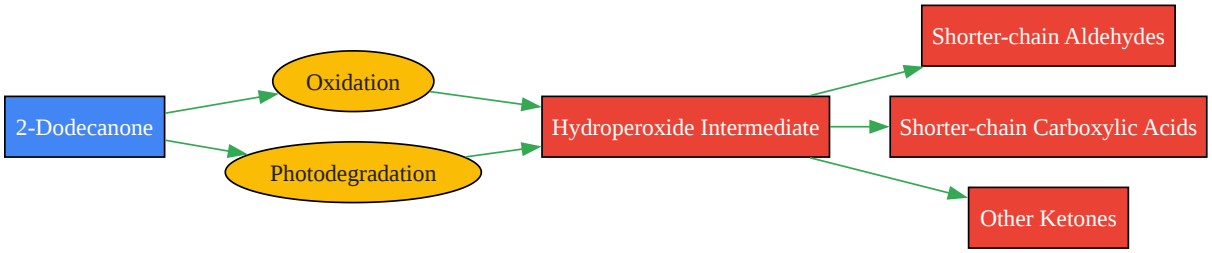

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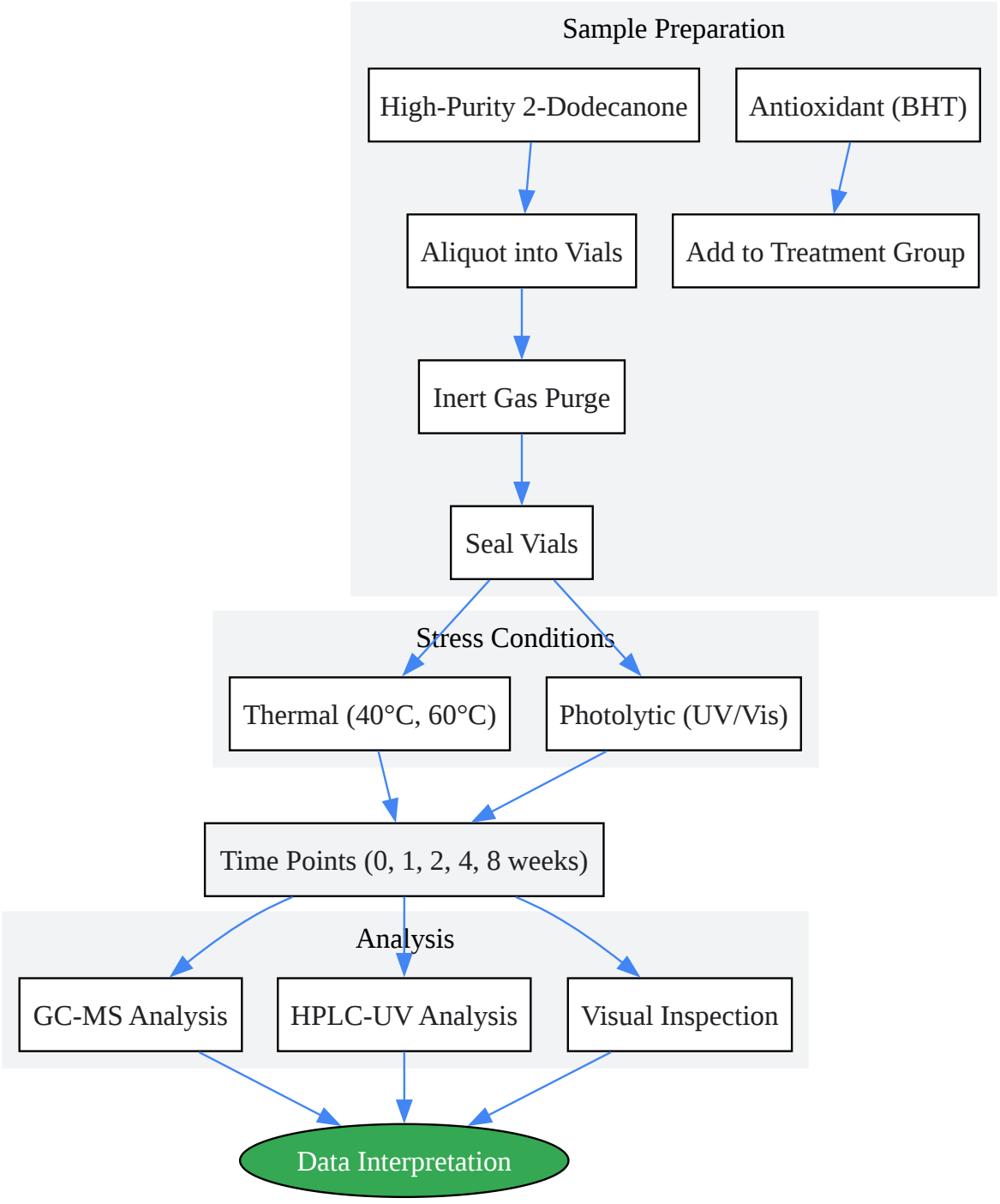

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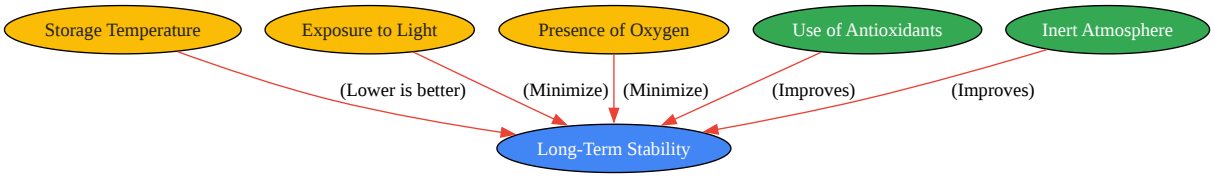

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References

- 1. Page loading... [wap.guidechem.com]
- 2. 2-dodecanone Cas 6175-49-1 | Quality Aroma Distributor [chemicalbull.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
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